

The Pharmacokinetics and Metabolism of Imidapril: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Imidaprilat-d3*

Cat. No.: *B15559924*

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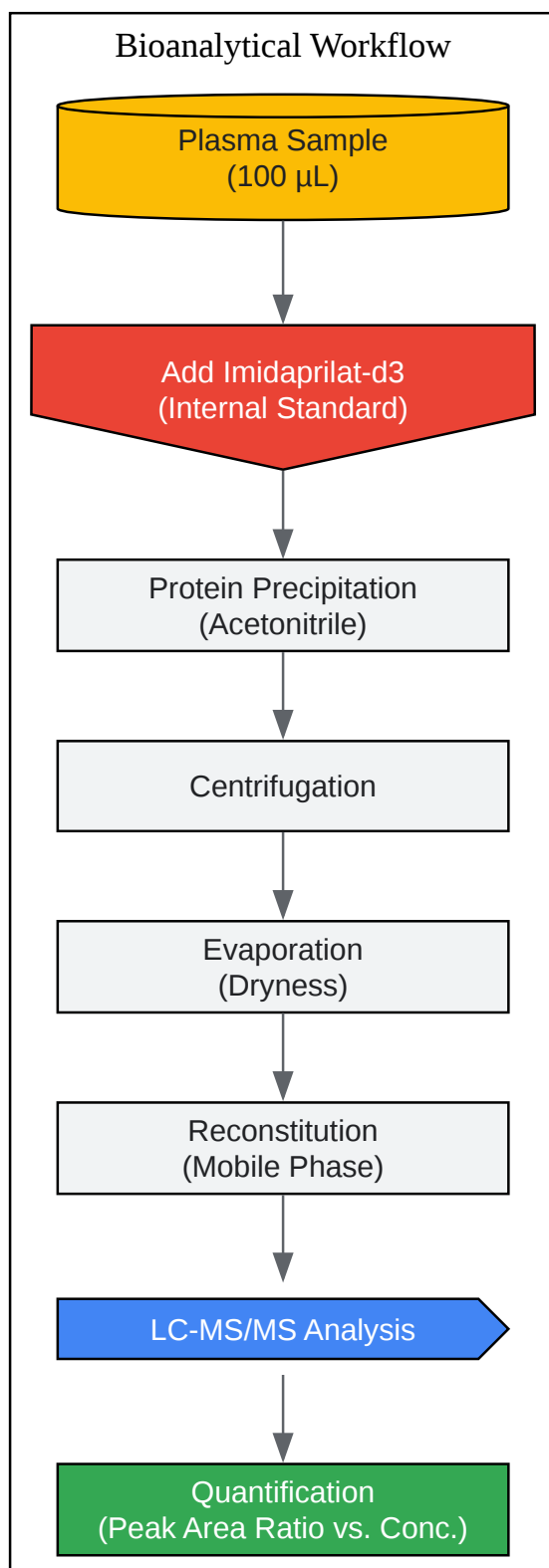
An In-depth Review of the Absorption, Distribution, Metabolism, and Excretion of Imidapril and its Active Metabolite, Imidaprilat, with a Focus on Bioanalytical Methodologies Employing **Imidaprilat-d3**.

This technical guide provides a comprehensive overview of the pharmacokinetics and metabolism of the angiotensin-converting enzyme (ACE) inhibitor, Imidapril, and its active metabolite, Imidaprilat. It is intended for researchers, scientists, and professionals in drug development. This document details the metabolic pathway, summarizes key pharmacokinetic parameters in various species, and outlines a representative bioanalytical protocol where the deuterated internal standard, **Imidaprilat-d3**, is critically employed.

Metabolism of Imidapril

Imidapril is an orally administered prodrug that is biologically inactive.[1][2] Following absorption, it undergoes rapid hydrolysis, primarily in the liver, to form its pharmacologically active diacid metabolite, Imidaprilat.[1][3][4][5][6] This conversion is catalyzed by hepatic nonspecific esterases.[7] Imidaprilat is a potent ACE inhibitor that competitively binds to the enzyme, preventing the conversion of angiotensin I to the vasoconstrictor angiotensin II.[1][2]

While the primary metabolic pathway is the activation to Imidaprilat (designated M1), other minor, inactive metabolites have been identified in animal studies.[8] These include metabolites formed by the cleavage of the amide bond (M2 and M3) and subsequent hydrolysis.[8]



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References

- 1. Imidapril | C₂₀H₂₇N₃O₆ | CID 5464343 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. Imidapril in heart failure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. What is the mechanism of Imidapril Hydrochloride? [synapse.patsnap.com]
- 5. Imidapril : Indications, Uses, Dosage, Drugs Interactions, Side effects [medicaldialogues.in]
- 6. Imidapril Hydrochloride | C₂₀H₂₈ClN₃O₆ | CID 5485193 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Metabolic fate of the new angiotensin-converting enzyme inhibitor imidapril in animals. 5th communication: isolation and identification of metabolites of imidapril in rats, dogs, and monkeys - PubMed [pubmed.ncbi.nlm.nih.gov]
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